

physical and chemical properties of Chlorotrimethylsilane

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Compound of Interest

Compound Name: Chlorotrimethylsilane

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Chlorotrimethylsilane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Chlorotrimethylsilane (TMCS), a prominent member of the organosilicon family, is a versatile reagent widely employed in organic synthesis, materials science, and analytical chemistry. This guide provides an in-depth overview of its core physical and chemical properties, offering valuable data and insights for laboratory and development applications.

Physical Properties

Chlorotrimethylsilane is a colorless, fuming liquid with a pungent odor.^{[1][2]} It is a highly volatile and flammable compound.^{[2][3]} Key physical characteristics are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₉ ClSi	[1]
Molecular Weight	108.64 g/mol	[1]
Appearance	Clear, colorless, fuming liquid	[1][2][4]
Odor	Pungent, sharp, hydrochloric acid-like	[1][4]
Boiling Point	57 °C (135 °F) at 1013 hPa	[1][5][6]
Melting Point	-40 °C (-40 °F)	[2]
Density	0.856 g/mL at 25 °C	[2][7]
Vapor Pressure	278.6 hPa at 20 °C	[5]
Flash Point	-28 °C (-18.4 °F) - closed cup	[1][5][7]
Autoignition Temperature	395 °C (743 °F)	[1][3]
Refractive Index	n ₂₀ /D 1.387	[7]
Solubility	Soluble in many organic solvents such as benzene, ether, and perchloroethylene. [4][6] It reacts vigorously and exothermically with water.[1][2] [4]	

Chemical Properties and Reactivity

Chlorotrimethylsilane is a highly reactive compound, a characteristic that underpins its utility in chemical synthesis.[6] Its reactivity is primarily dictated by the polarized silicon-chlorine bond.

Hydrolysis: One of the most notable chemical properties of **chlorotrimethylsilane** is its violent exothermic reaction with water to produce hydrogen chloride and hexamethyldisiloxane.[1][2][8] This reaction is rapid and results in the release of corrosive HCl gas, necessitating careful handling in a moisture-free environment.[9]

Alcoholysis and Reactions with Nucleophiles: Similar to its reaction with water, **chlorotrimethylsilane** readily reacts with alcohols, amines, and other nucleophiles.[6] This reactivity is harnessed in organic synthesis for the introduction of the trimethylsilyl protecting group to hydroxyl, carboxyl, and amine functionalities.[2][6] The general order of reactivity for functional groups is alcohols > phenols > carboxylic acids > amines > amides.[2]

Incompatibilities: **Chlorotrimethylsilane** is incompatible with a range of substances, including water, moisture, strong oxidizing agents, strong acids, strong bases, alcohols, amines, aldehydes, ketones, and esters.[2][4]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **chlorotrimethylsilane**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum of **chlorotrimethylsilane** is characterized by a single sharp peak, corresponding to the nine equivalent protons of the three methyl groups. In a carbon tetrachloride (CCl₄) solution, this peak appears at approximately 0.42 ppm.[10]

Applications in Research and Development

The unique properties of **chlorotrimethylsilane** make it an indispensable tool in various scientific disciplines:

- Protecting Group Chemistry: It is extensively used to introduce the trimethylsilyl (TMS) group to protect sensitive functional groups during multi-step organic syntheses.[2][6]
- Derivatization Agent: In gas chromatography/mass spectrometry (GC/MS), it serves as a derivatization agent to increase the volatility of non-volatile compounds like alcohols and carboxylic acids, enabling their analysis.[2][4]
- Silylation: It is used to silylate glassware, rendering the surface more lipophilic.[4]
- Synthesis of Organosilicon Compounds: **Chlorotrimethylsilane** is a key precursor in the production of a wide array of organosilicon compounds, including siloxanes and silanes.[6]

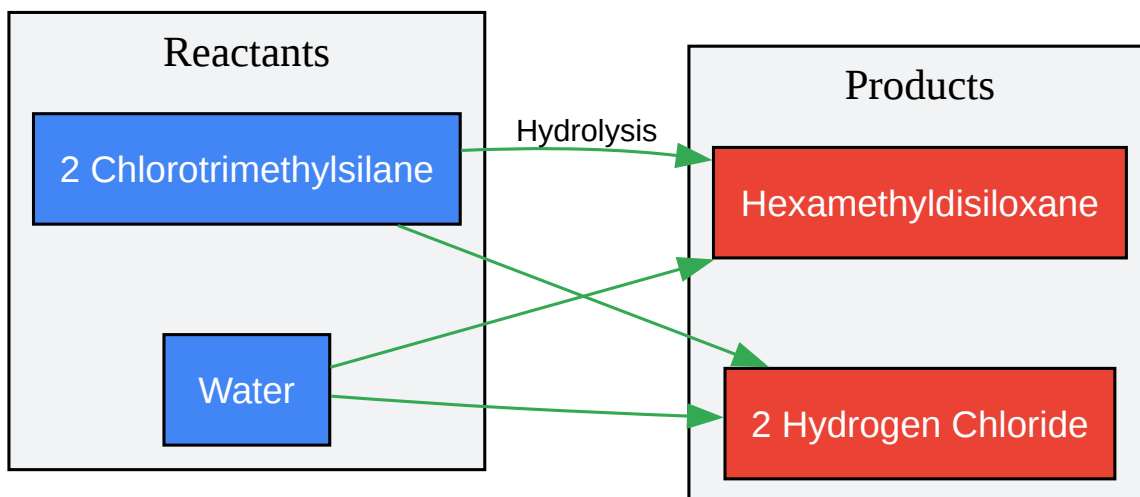
Experimental Protocols

Handling and Storage: Due to its high reactivity and flammability, **chlorotrimethylsilane** must be handled with stringent safety precautions.^{[3][11]} It should be stored in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials.^{[3][5]} Containers should be kept tightly closed under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.

General Procedure for Silylation of an Alcohol (Protection):

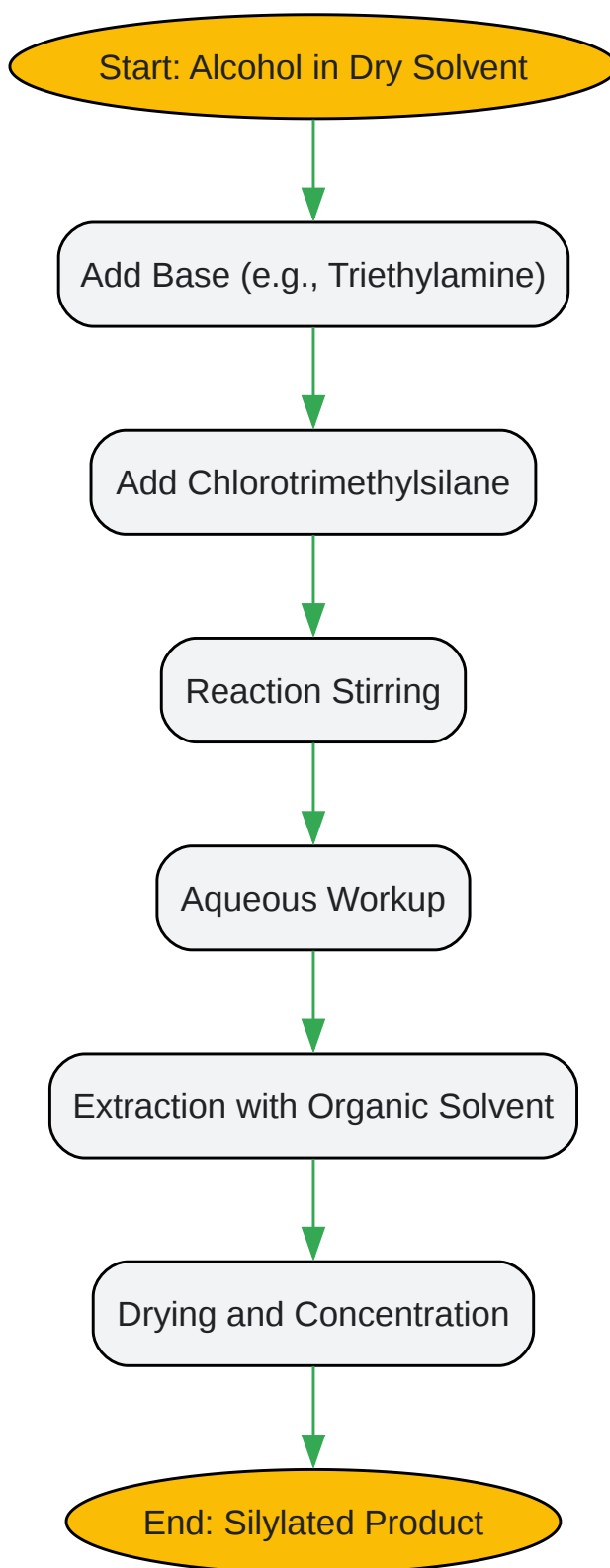
- Dissolve the alcohol in a dry, aprotic solvent (e.g., dichloromethane or diethyl ether) under an inert atmosphere.
- Add a stoichiometric equivalent of a base (e.g., triethylamine or pyridine) to the solution.
- Slowly add **chlorotrimethylsilane** (typically 1.1 to 1.5 equivalents) to the reaction mixture at a controlled temperature (often 0 °C).
- Stir the reaction mixture until the reaction is complete (monitored by techniques like TLC or GC).
- Quench the reaction by the addition of a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent, dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), and concentrate under reduced pressure to obtain the silylated product.

Visualizations



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Caption: Hydrolysis reaction of **Chlorotrimethylsilane**.



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Caption: General experimental workflow for alcohol silylation.

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